Starting materials for "2-Chloro-6-methoxymethylaniline" synthesis

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Compound of Interest

Compound Name:	*2-Chloro-6-methoxymethylaniline*
Cat. No.:	*B8365580*

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Comprehensive Synthesis Guide: 2-Chloro-6-methoxymethylaniline

Target Molecule Profile & Retrosynthetic Analysis[1][3]

Target Compound: **2-Chloro-6-methoxymethylaniline** CAS Number: 67014-36-2 (Generic/Isomer specific check required) or related to specific patent intermediates (e.g., from EP0484394).[1][2][3] Molecular Formula: C

H

ClNO Molecular Weight: 171.62 g/mol Key Structural Features:[1][2][3][4]

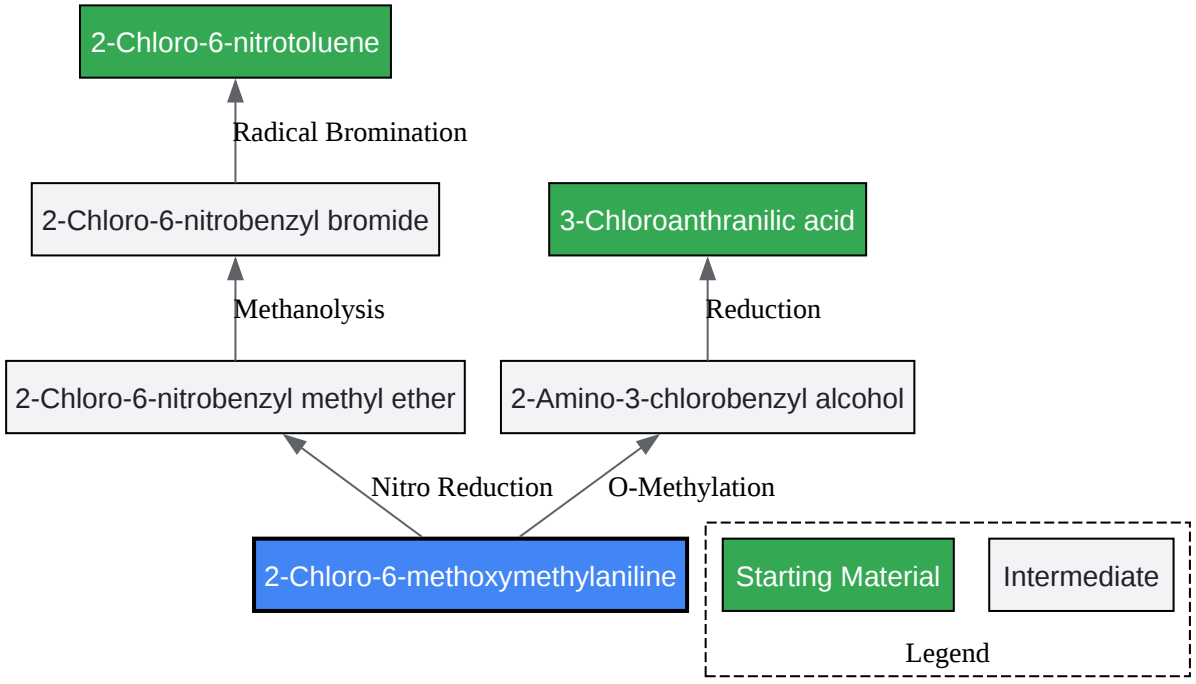
- Aniline Core: Primary amine at position 1.[3]
- Orthogonal Substitution: Chlorine at position 2 and a Methoxymethyl ether at position 6.
- Reactivity: The steric bulk of the ortho-substituents stabilizes the amine but complicates N-functionalization.[1][2]

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Retrosynthetic Logic

The synthesis hinges on the construction of the methoxymethyl ether side chain while preserving the aromatic amine and the halogen.[3]

- Pathway A (Scalable/Industrial): Relies on the functionalization of 2-Chloro-6-nitrotoluene.[1][2] The nitro group acts as a masked amine, preventing N-alkylation during the ether formation.[1]
- Pathway B (Laboratory/Patent): Utilizes 2-Amino-3-chlorobenzoic acid (3-chloroanthranilic acid) converted to an amino-alcohol, followed by selective O-methylation.[1][2][3]



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Figure 1: Retrosynthetic analysis showing the Nitro-Toluene (Pathway A) and Anthranilic Acid (Pathway B) routes.[1][3]

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Starting Materials & Reagent Specifications

High-purity starting materials are critical to avoid regioisomeric byproducts that are difficult to separate.[1][2]

Material	CAS No.	Purity Req.[2][3][5][6][7]	Role	Critical Impurity Check
2-Chloro-6-nitrotoluene	83-42-1	>98%	Pathway A Precursor	Must be free of 4-chloro isomers.
3-Chloroanthranilic acid	20776-67-4	>97%	Pathway B Precursor	Free of 6-chloro isomer.[1][2][3]
N-Bromosuccinimide (NBS)	128-08-5	99%	Brominating Agent	Free of elemental bromine.[1][2][3]
Methyl Iodide	74-88-4	99.5%	Methylating Agent	Store over copper to stabilize.[1][2]
n-Butyllithium	109-72-8	1.6M/2.5M	Base (Pathway B)[1][2][3]	Titrate before use.[2][3]

Pathway A: The Nitro-Benzyl Route (Scalable)[1][2][3]

This route is preferred for larger batches (>100g) as it avoids cryogenic conditions and expensive lithium reagents.[1][3]

Step 1: Radical Bromination

Transformation: 2-Chloro-6-nitrotoluene

2-Chloro-6-nitrobenzyl bromide[1][2][3]

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- Setup: Equip a reactor with a reflux condenser, mechanical stirrer, and nitrogen inlet.
- Dissolution: Dissolve 2-Chloro-6-nitrotoluene (1.0 eq) in CCl

  or Chlorobenzene (greener alternative).
- Reagent Addition: Add N-Bromosuccinimide (NBS) (1.05 eq) and a catalytic amount of Benzoyl Peroxide (BPO) or AIBN (0.01 eq).[1][2][3]
- Reaction: Heat to reflux (approx. 80°C) for 4–6 hours. Monitor by HPLC/TLC for the disappearance of the starting toluene.
- Workup: Cool to 0°C to precipitate succinimide. Filter. Concentrate the filtrate to obtain the crude benzyl bromide.
  - Note: Benzyl halides are potent lachrymators.[2][3] Handle in a fume hood.

Step 2: Methanolysis (Ether Formation)

Transformation: 2-Chloro-6-nitrobenzyl bromide

2-Chloro-6-nitrobenzyl methyl ether[1][2][3]

- Solvolysis: Dissolve the crude bromide in Methanol (10 volumes).
- Base Addition: Add Sodium Methoxide (1.1 eq, 25% in MeOH) dropwise at 0°C to prevent elimination side reactions (formation of stilbenes).
- Heating: Warm to reflux for 2 hours.
- Workup: Quench with water. Extract with Ethyl Acetate.[2] Wash with brine, dry over Na

  SO

  , and concentrate.

Step 3: Nitro Reduction

Transformation: 2-Chloro-6-nitrobenzyl methyl ether

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2-Chloro-6-methoxymethylaniline[1][2][3]

- Catalytic Hydrogenation:
  - Dissolve intermediate in Methanol/THF (1:1).[1]
  - Add Raney Nickel or 5% Pt/C (sulfide-poisoned to prevent dechlorination).[1][2][3]
  - Hydrogenate at 3–5 bar H

    at RT for 6 hours.
- Alternative (Iron Reduction - Bechamp):
  - Suspend Iron powder (3.0 eq) in water with catalytic NH

    Cl.[1][3]
  - Add the nitro compound dissolved in Ethanol. Reflux for 4 hours.
- Isolation: Filter catalyst. Adjust pH to >9. Extract with Toluene or DCM.[3] Distill or crystallize the final aniline.

Pathway B: The Anthranilic Acid Route (Patent Method)[3]

This method is documented in patent literature (e.g., DK170442B1, EP0484394) and is ideal for laboratory-scale synthesis where 2-Amino-3-chlorobenzyl alcohol is accessible.[1][2][3]

Step 1: Reduction to Amino-Alcohol

Transformation: 3-Chloroanthranilic acid

2-Amino-3-chlorobenzyl alcohol[1][2][3]

- Activation: React 3-chloroanthranilic acid with Thionyl Chloride to form the acid chloride, or use a mixed anhydride method.[1][2]
- Reduction: Add the activated acid dropwise to a suspension of Sodium Borohydride (NaBH

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) in THF/Diglyme at 0°C.

- Alternative: Direct reduction of the acid using Borane-THF complex (BH

  THF).[1][2]

- Workup: Quench carefully with dilute HCl. Neutralize and extract.[6][8]

Step 2: Selective O-Methylation

Transformation: 2-Amino-3-chlorobenzyl alcohol

2-Chloro-6-methoxymethylaniline[1][2][3]

Rationale: Use a base that deprotonates the hydroxyl group (pKa ~16) preferentially over the aniline protons (pKa ~30+ for deprotonation, though N-alkylation is a nucleophilic risk).[1][3] The patent utilizes n-Butyllithium to generate the dianion or selective alkoxide.[1][2]

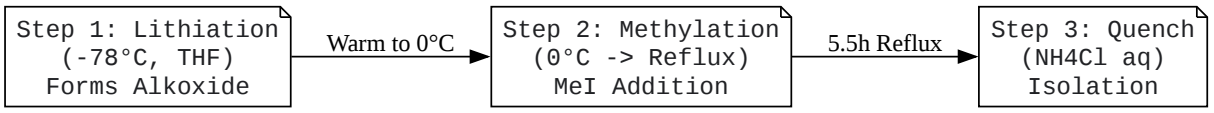
Protocol (Based on EP0484394/DK170442B1):

- Dissolution: Dissolve 2-Amino-3-chlorobenzyl alcohol (4.00 g, 25.4 mmol) in dry THF (30 mL) under Argon.
- Cryogenic Cooling: Cool the solution to -78°C.
- Lithiation: Slowly add n-Butyllithium (1.6 M in hexane, 16.7 mL, 26.7 mmol, ~1.05 eq).
  - Mechanism:[3][5][6][8][9][10][11][12][13] This forms the Lithium Alkoxide. The low temperature prevents attack on the ring or N-lithiation.[1][2]
- Warming: Allow the mixture to warm to 0–5°C.
- Alkylation: Add Methyl Iodide (3.61 g, 25.4 mmol) dropwise.
- Reflux: Heat the mixture to reflux for 5.5 hours.
- Quench: Cool to RT and quench with saturated NH

  Cl solution.

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- Purification: Extract with Ether/EtOAc. The crude product is purified by column chromatography (Silica gel, Hexane/EtOAc).



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Figure 2: Workflow for the selective O-methylation of 2-amino-3-chlorobenzyl alcohol.

Analytical Validation

Confirm the identity of the product using the following parameters:

- 1H NMR (CDCl

  ):

  - 3.40 ppm (s, 3H, -OCH

)[1][2]

  - 4.50–4.60 ppm (s, 2H, -CH

    O-)[1][2]

  - 4.00–5.00 ppm (broad s, 2H, -NH

)[1][2]

  - 6.60–7.30 ppm (m, 3H, Aromatic protons).[1]

- Mass Spectrometry: [M+H]

  = 172/174 (characteristic Chlorine isotope pattern 3:1).[1][2][3]

Safety & Handling

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- Alkylating Agents: Methyl Iodide is a suspected carcinogen and neurotoxin.[3] Use only in a certified fume hood with double-gloving.[1][2]
- Lithium Reagents: n-Butyllithium is pyrophoric.[1][2] Ensure all glassware is oven-dried and the atmosphere is inert (Argon/Nitrogen).[1][2]
- Benzyl Halides: 2-Chloro-6-nitrobenzyl bromide is a lachrymator and skin irritant.[1][2]

References

- Patent: Kleschick, W. A., et al. (1992).[3] Newly substituted 1,2,4-triazolo[1,5-a]pyrimidine-2-sulfonamides, herbicidal agents, methods for controlling undesired vegetation and intermediates for the preparation of the sulfonamides.[1][2][3] DowElanco. Patent DK170442B1 / EP0484394.[2][3]
  - Source:[1][2][3]
- Reaction Type:Nucleophilic Substitution of Benzyl Halides. BenchChem Technical Guides.
  - Source:[1][2][3]
- Starting Material:2-Chloro-6-nitrotoluene Properties. ChemicalBook.
  - Source:[1][2][3]

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